

An In-depth Technical Guide to Tert-butyl 4-carbamoylpiperidine-1-carboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 4-carbamoylpiperidine-1-carboxylate*

Cat. No.: *B153392*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and spectral data of **tert-butyl 4-carbamoylpiperidine-1-carboxylate**, a key building block in modern medicinal chemistry.

Chemical Structure and Properties

Tert-butyl 4-carbamoylpiperidine-1-carboxylate, also known as N-Boc-isonipecotamide, is a piperidine derivative featuring a carbamoyl group at the 4-position and a tert-butoxycarbonyl (Boc) protecting group on the piperidine nitrogen.[1][2] This structure makes it a valuable intermediate in the synthesis of a variety of biologically active compounds.[3] The Boc group provides a stable yet readily cleavable protecting group, allowing for selective modification at other positions of the molecule.[4]

Structure:

A summary of the key quantitative data for this compound is presented in the table below.

Property	Value	Reference
CAS Number	91419-48-6	[1][3][5]
Molecular Formula	C ₁₁ H ₂₀ N ₂ O ₃	[1]
Molecular Weight	228.29 g/mol	[1]
Melting Point	158-160 °C	[1][5]
Boiling Point	384.4±31.0 °C (Predicted)	[1][5]
Density	1.123±0.06 g/cm ³ (Predicted)	[1]
pKa	16.40±0.20 (Predicted)	[1]
Appearance	White to Almost white powder to crystal	[1][2]

Synthesis

A common and effective method for the synthesis of **tert-butyl 4-carbamoylpiperidine-1-carboxylate** proceeds from 1-(tert-butoxycarbonyl)piperidine-4-carboxylic acid (also known as N-Boc-piperidine-4-carboxylic acid).[6] This method involves the amidation of the carboxylic acid functionality.

Experimental Protocol: Synthesis from 1-Boc-4-piperidinecarboxylic acid

This protocol is based on the amidation of 1-Boc-4-piperidinecarboxylic acid using a coupling agent.[1]

Materials:

- 1-(tert-butoxycarbonyl)piperidine-4-carboxylic acid
- Ammonium chloride (NH₄Cl)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDCI)

- 1-Hydroxy-7-azabenzotriazole (HOAt)
- N,N-Diisopropylethylamine (DIPEA)
- Dichloromethane (DCM)
- Distilled water
- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Ethyl acetate

Procedure:

- In a reaction vessel, dissolve 1-(tert-butoxycarbonyl)piperidine-4-carboxylic acid (1.0 eq), ammonium chloride (1.0 eq), EDCI (0.67 eq), and HOAt (0.5 eq) in dichloromethane at 0 °C. [\[1\]](#)
- To this cooled solution, add N,N-Diisopropylethylamine (2.0 eq) dropwise. [\[1\]](#)
- Allow the reaction mixture to warm to room temperature and stir for 10 hours. [\[1\]](#)
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, wash the reaction mixture with distilled water (3 x volume of DCM). [\[1\]](#)
- Separate the organic layer and dry it over anhydrous sodium sulfate. [\[1\]](#)
- Concentrate the organic layer under reduced pressure to obtain the crude product. [\[1\]](#)
- Purify the crude residue by silica gel column chromatography using ethyl acetate as the eluent to yield **tert-butyl 4-carbamoylpiperidine-1-carboxylate** as a white solid. [\[1\]](#)

Yield: Approximately 73%. [\[1\]](#)

Spectral Data

The structure of **tert-butyl 4-carbamoylpiperidine-1-carboxylate** can be confirmed by various spectroscopic methods.

¹H NMR Spectroscopy

- ¹H NMR (400 MHz, CD₃OD): δ 4.11 (d, J = 13.4 Hz, 2H), 2.76-2.86 (m, 2H), 2.38-2.45 (m, 1H), 1.79 (d, J = 11.2 Hz, 2H), 1.52-1.62 (m, 2H), 1.47 (s, 9H).^[1]

Mass Spectrometry

- MS-ESI: m/z 173.20 [M-55]⁺.^[1] This corresponds to the loss of the tert-butyl group.

Visualization of Synthesis Workflow

The following diagram illustrates the synthesis of **tert-butyl 4-carbamoylpiperidine-1-carboxylate** from 1-Boc-4-piperidinecarboxylic acid.

Caption: Synthesis of **tert-butyl 4-carbamoylpiperidine-1-carboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TERT-BUTYL 4-(AMINOCARBONYL)TETRAHYDROPYRIDINE-1(2H)-CARBOXYLATE | 91419-48-6 [chemicalbook.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. a2bchem.com [a2bchem.com]
- 4. nbinnno.com [nbinnno.com]
- 5. tert-Butyl 4-carbamoylpiperidine-1-carboxylate | 91419-48-6 [sigmaaldrich.com]
- 6. nbinnno.com [nbinnno.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Tert-butyl 4-carbamoylpiperidine-1-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b153392#tert-butyl-4-carbamoylpiperidine-1-carboxylate-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com